

Application Notes and Protocols for EW-7195 in Mouse Models of Metastasis

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the in vivo use of **EW-7195**, a potent and selective inhibitor of the TGF- β type I receptor (ALK5), for studying and inhibiting cancer metastasis in preclinical mouse models. The provided protocols are based on established research and are intended to serve as a detailed resource for designing and executing experiments.

Introduction to EW-7195

EW-7195 is a small molecule inhibitor of ALK5 (TGF β R1) kinase with an IC50 of 4.83 nM.[1][2] By selectively targeting ALK5, **EW-7195** effectively blocks the canonical transforming growth factor- β (TGF- β) signaling pathway. This pathway plays a crucial role in the epithelial-to-mesenchymal transition (EMT), a key process in cancer progression and metastasis.[2] In late-stage cancers, elevated TGF- β levels promote tumor cell invasion and metastasis. **EW-7195** has been shown to inhibit TGF- β 1-induced Smad2 phosphorylation and subsequent nuclear translocation of the Smad2/3 complex, thereby suppressing EMT and inhibiting the metastatic spread of cancer cells to the lungs in various mouse models.[2]

Quantitative Data Summary

The following tables summarize the key quantitative data for the in vivo application of **EW-7195** in mouse models of breast cancer metastasis.



Table 1: EW-7195 In Vivo Dosage and Administration

Parameter	Details	Reference
Compound	EW-7195 [1][2][3]	
Target	ALK5 (TGFβR1) Kinase [1][2][3]	
Dosage	40 mg/kg	[1][3]
Administration Route	Intraperitoneal (i.p.) Injection	[1][3]
Dosing Frequency	Three times a week	[1][3]

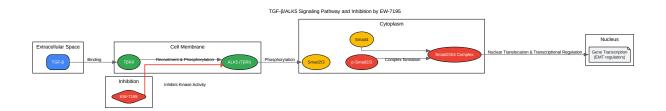
Table 2: Mouse Models and Treatment Duration for EW-7195 Anti-Metastatic Studies

Mouse Model	Description	Treatment Duration	Reference
4T1 Orthotopic Xenograft (in Balb/c mice)	A highly metastatic, syngeneic model of breast cancer that spontaneously metastasizes to the lungs.	2.5 weeks	[1][3]
MMTV/cNeu Transgenic Mice	A genetically engineered mouse model that develops spontaneous mammary tumors that metastasize to the lungs.	3 weeks	[1][3]

Signaling Pathway

EW-7195 exerts its anti-metastatic effects by inhibiting the TGF- β /ALK5/Smad signaling pathway. The diagram below illustrates the mechanism of action.





Click to download full resolution via product page

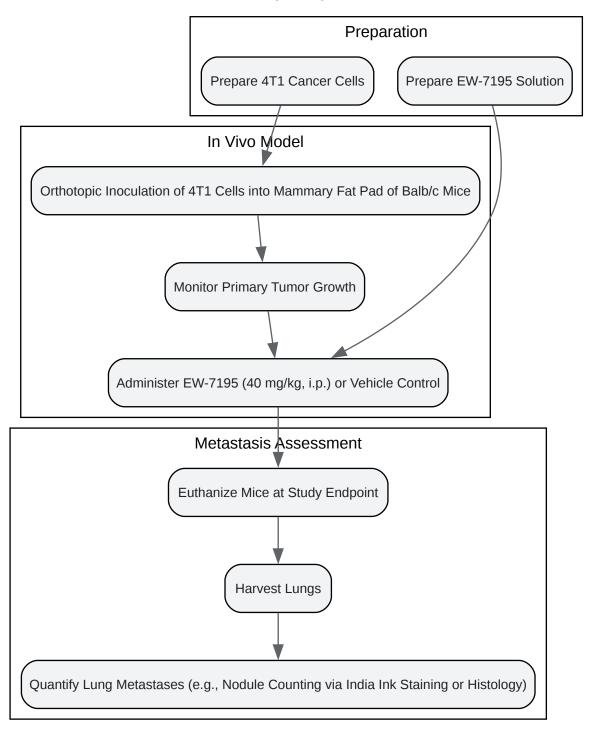
Caption: Mechanism of **EW-7195** action on the TGF- β signaling pathway.

Experimental Workflow

The following diagram outlines a typical experimental workflow for evaluating the in vivo efficacy of **EW-7195** in a mouse model of metastasis.



In Vivo Efficacy Study of EW-7195



Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. glpbio.com [glpbio.com]
- To cite this document: BenchChem. [Application Notes and Protocols for EW-7195 in Mouse Models of Metastasis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8240650#ew-7195-in-vivo-dosage-for-mouse-models-of-metastasis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com







Check Availability & Pricing